

A Comprehensive Technical Guide to the D18 Polymer: Properties and Experimental Methodologies

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: DB18

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The D18 polymer, a significant advancement in the field of organic electronics, has garnered considerable attention for its exceptional performance in organic solar cells (OSCs). This technical guide provides a detailed overview of the physical and chemical properties of D18 and its derivatives, outlines key experimental protocols for their characterization, and presents this information in a clear and accessible format for researchers and scientists.

Core Physical and Chemical Properties

D18, also known as PCE18, is a narrow bandgap copolymer featuring an alternating electron-donating benzodithiophene (BDT) unit and an electron-accepting fused-ring dithienobenzothiadiazole (DTBT) unit.^[1] This donor-acceptor (D-A) architecture, coupled with a highly conjugated backbone, endows the polymer with excellent charge transport characteristics.^{[1][2]} The chemical structure of D18 facilitates strong π - π stacking, which contributes to its high hole mobility.^[2]

Derivatives of D18, such as D18-B, D18-Cl, and D18-Cl-B, have been developed through side-chain engineering and halogenation to further optimize their properties for photovoltaic applications.[3][4] For instance, the introduction of chlorine atoms in D18-Cl results in deeper HOMO and LUMO energy levels compared to D18.[4]

Quantitative Data Summary

The key physical and chemical properties of D18 and its derivatives are summarized in the tables below for easy comparison.

Table 1: Molecular and Optical Properties

Polymer	Number-Average Molecular Weight (Mn) (kDa)	Polydispersity Index (PDI)	Optical Bandgap (Eg opt) (eV)
D18	-	-	1.98[5]
D18-B	47.2[3]	1.89[3]	1.97[3]
D18-Cl	56 (medium molar mass)[6][7]	-	-
D18-Cl-B	60.6[3]	1.95[3]	1.98[3]

Table 2: Electrochemical Properties and Hole Mobility

Polymer	Highest Occupied Molecular Orbital (HOMO) (eV)	Lowest Unoccupied Molecular Orbital (LUMO) (eV)	Hole Mobility (μh) ($\text{cm}^2\text{V}^{-1}\text{s}^{-1}$)
D18	-5.51[5]	-2.77[5]	1.59×10^{-3} [1][5]
D18-B	-5.51[3]	-2.71[3]	8.64×10^{-4} [3]
D18-Cl-B	-5.56[3]	-2.68[3]	6.93×10^{-4} [3]

Table 3: Photovoltaic Performance in Organic Solar Cells

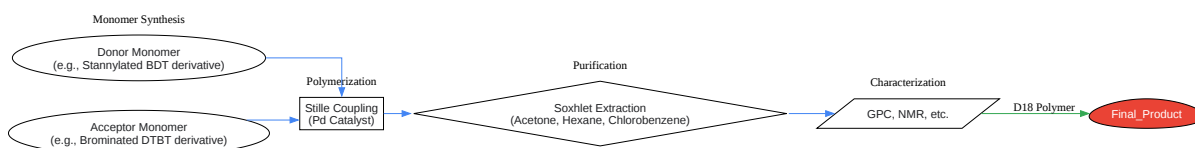
Donor:Accept or Blend	Power Conversion Efficiency (PCE) (%)	Open-Circuit Voltage (Voc) (V)	Short-Circuit Current Density (Jsc) (mA/cm ²)	Fill Factor (FF) (%)
D18:Y6	18.22 (17.6 certified)[1][5]	0.859[5]	27.70[5]	76.6[5]
D18:N3	18.56 (17.9 certified)[2]	0.862[2]	27.44[2]	78.5[2]
D18- B:N3:PC61BM	18.53[3]	0.823[3]	28.50[3]	79.0[3]
D18-Cl:N3	18.12 (17.6 certified)[4]	-	-	-
D18- Cl:N3:PCBM	18.69[4]	-	-	-
D18-Cl- B:N3:PC61BM	18.74 (18.2 certified)[3]	0.836[3]	28.50[3]	78.7[3]

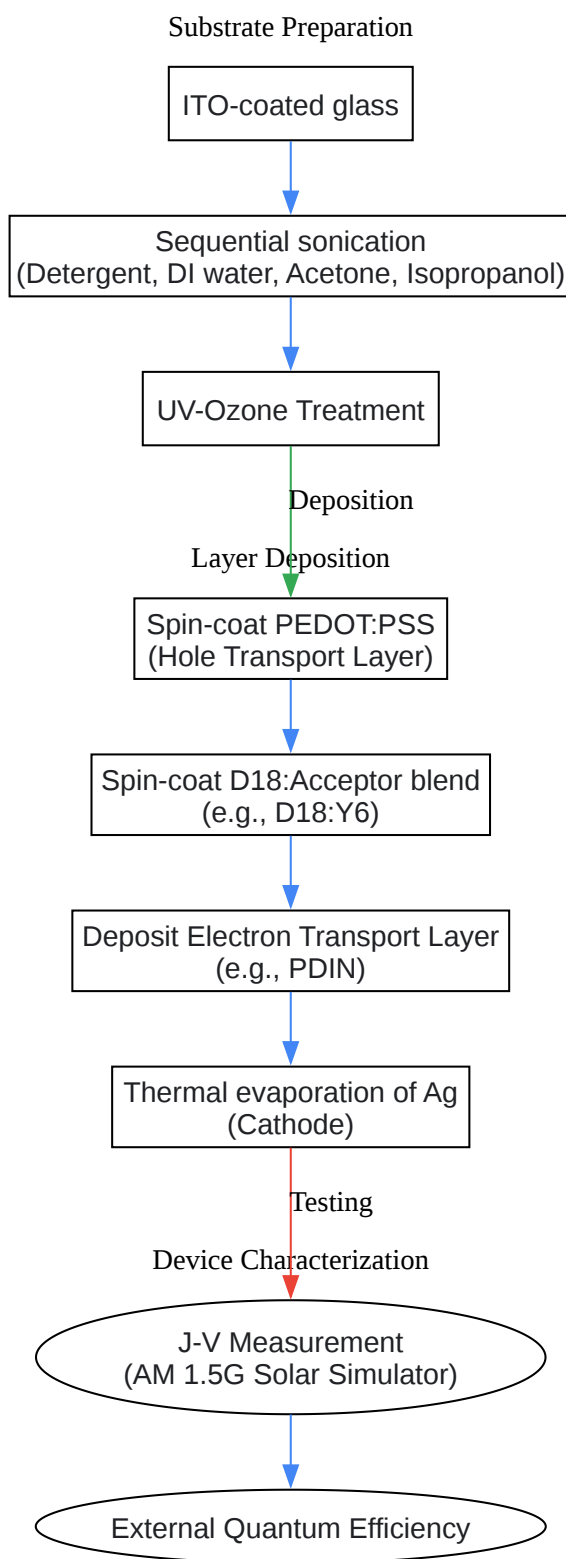
Experimental Protocols

Detailed methodologies are crucial for the accurate characterization of D18 and its derivatives. The following sections outline the typical experimental protocols used to determine the properties listed above.

Synthesis of D18 Polymer

The synthesis of D18 and its derivatives can be complex, and efforts have been made to develop more facile and reproducible methods.[6][7] A redesigned synthetic scheme has been proposed to replace difficult and low-yielding steps with simpler and higher-yielding reactions. [6][7] The molecular weight of the polymers can be controlled by adjusting the ratio of donor to acceptor monomers during polymerization.[3]





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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the D18 Polymer: Properties and Experimental Methodologies]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15136889/docs#a-comprehensive-technical-guide-to-the-d18-polymer-properties-and-experimental-methodologies\]](https://www.benchchem.com/product/b15136889/docs#a-comprehensive-technical-guide-to-the-d18-polymer-properties-and-experimental-methodologies)

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